

Safe Disposal of 1-Chloropentan-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 1-Chloropentan-2-one

Cat. No.: B1354079

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **1-Chloropentan-2-one**, a chemical demanding careful handling due to its hazardous properties. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

1-Chloropentan-2-one is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[1]:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Personal Protective Equipment (PPE): Before handling **1-Chloropentan-2-one**, ensure the following PPE is worn:

- Chemical-resistant gloves (e.g., nitrile rubber).
- Safety goggles or a face shield.

- A laboratory coat.
- Work in a well-ventilated area, preferably a chemical fume hood.

Regulatory Framework for Disposal

The disposal of **1-Chloropentane-2-one** is governed by the Resource Conservation and Recovery Act (RCRA), which outlines a "cradle-to-grave" management system for hazardous waste. As a halogenated organic compound, **1-Chloropentane-2-one** waste must be segregated and treated as hazardous waste.

Hazardous Waste Classification:

While not explicitly listed by name, **1-Chloropentane-2-one** falls under the category of halogenated organic compounds. Depending on its use, it may be classified under the following EPA hazardous waste codes:

Waste Code	Description
F001/F002	Spent halogenated solvents used in degreasing or other solvent applications.
F024	Wastes from the production of chlorinated aliphatic hydrocarbons. [2] [3]

Consult your institution's Environmental Health and Safety (EHS) department for definitive classification based on your specific process generating the waste.

Step-by-Step Disposal Procedure

Step 1: Waste Segregation

Proper segregation is the most critical step to ensure safe and compliant disposal.

- Do not mix **1-Chloropentane-2-one** waste with non-halogenated organic waste. Halogenated waste streams require specific disposal methods, and mixing can increase disposal costs and create chemical hazards.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Do not dispose of **1-Chloropentan-2-one** down the sink or in regular trash.
- Keep **1-Chloropentan-2-one** waste separate from strong acids, bases, and oxidizing agents to prevent potentially violent reactions.

Step 2: Container Selection and Labeling

- Container: Use a designated, leak-proof, and chemically compatible container for halogenated waste. A high-density polyethylene (HDPE) container is a suitable option. The container must have a secure screw-top cap.
- Labeling: Clearly label the waste container with the following information:
 - The words "HAZARDOUS WASTE"
 - The full chemical name: "**1-Chloropentan-2-one**"
 - The specific hazards: "Irritant"
 - The accumulation start date (the date the first drop of waste is added to the container).
 - The name and contact information of the generating researcher or laboratory.

Step 3: Waste Accumulation and Storage

- Store the waste container in a designated satellite accumulation area (SAA) within the laboratory where it was generated.
- The SAA should be in a secondary containment bin to prevent the spread of potential spills.
- Keep the waste container closed at all times, except when adding waste.
- Do not accumulate more than 55 gallons of hazardous waste in the SAA.

Step 4: Arranging for Disposal

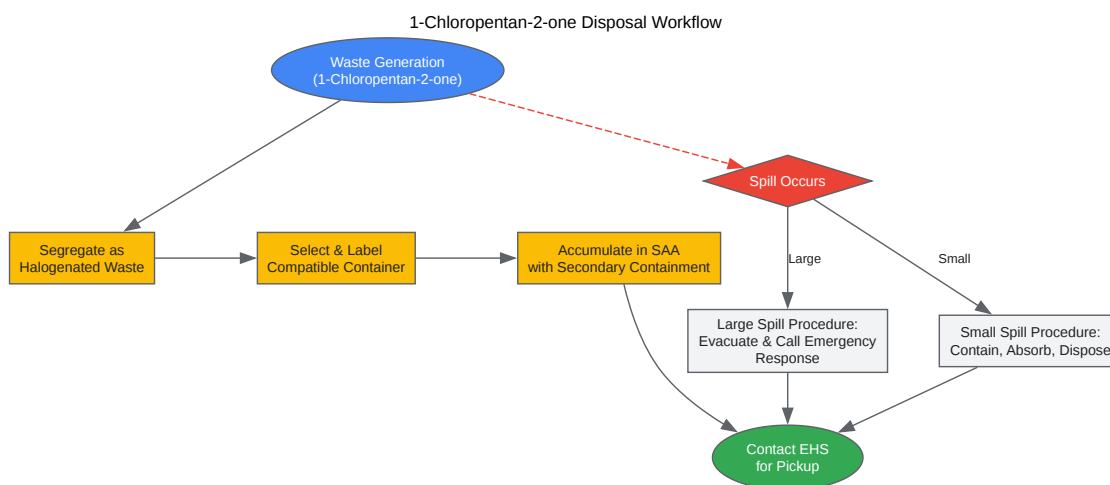
- Once the container is full or the accumulation time limit set by your institution is approaching, contact your EHS department to arrange for a waste pickup.

- Provide the EHS department with a complete and accurate description of the waste.

Spill and Emergency Procedures

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the immediate area.
 - Contact your institution's emergency response team and EHS department.
 - Prevent entry into the area until it has been deemed safe by trained personnel.

Disposal Workflow for 1-Chloropentan-2-one



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Caption: Disposal workflow for **1-Chloropentan-2-one**.

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